Technical Support Center: 1,1-Dimethyl-4-acetylpiperazinium iodide

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Compound of Interest

1,1-Dimethyl-4-acetylpiperazinium
iodide

Cat. No.:

B1662546

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **1,1- Dimethyl-4-acetylpiperazinium iodide**. The information is designed to address common issues encountered during experimental procedures and quality control analysis.

Frequently Asked Questions (FAQs)

Q1: What is 1,1-Dimethyl-4-acetylpiperazinium iodide and what is its primary application?

1,1-Dimethyl-4-acetylpiperazinium iodide, also known as N1-acetyl-N4,N4-dimethylpiperazinium iodide (ADMP), is a quaternary ammonium salt. It is recognized as a nicotinic acetylcholine receptor (nAChR) agonist.[1] Its primary application in research is to study the function and pharmacology of nAChRs.

Q2: What are the typical quality control specifications for this compound?

While specific monographs for **1,1-Dimethyl-4-acetylpiperazinium iodide** are not readily available, quality control for similar quaternary ammonium compounds, such as **1,1-Dimethyl-4-phenylpiperazinium iodide** (DMPP), typically involves the following specifications:



Parameter	Typical Specification	Analytical Method
Appearance	White to off-white powder	Visual Inspection
Identity	Conforms to reference spectrum	¹ H NMR, ¹³ C NMR, FT-IR
Assay	≥98%	HPLC, Titration[2]
Water Content	≤ 1.0%	Karl Fischer Titration
Residual Solvents	Meets ICH Q3C limits	Headspace GC-MS
Elemental Impurities	Meets USP <232>/ICH Q3D limits	ICP-MS or ICP-AES

Q3: How should I store 1,1-Dimethyl-4-acetylpiperazinium iodide?

To ensure the stability of the compound, it should be stored in a well-sealed container, protected from light and moisture. For long-term storage, a temperature of -20°C is recommended.

Q4: What are the potential impurities I should be aware of?

Potential impurities can originate from the synthesis process or degradation. These may include:

- Starting materials: Unreacted 1-acetylpiperazine or methyl iodide.
- By-products: Under- or over-methylated piperazine derivatives.
- Residual solvents: Solvents used during synthesis and purification.
- Elemental impurities: Trace metals from reagents or manufacturing equipment.[3][4][5][6]
- Degradation products: Hydrolysis of the acetyl group, particularly under non-neutral pH conditions.

Troubleshooting Guides



HPLC Analysis

High-Performance Liquid Chromatography (HPLC) is a primary method for assessing the purity and content of **1,1-Dimethyl-4-acetylpiperazinium iodide**. Below are common issues and their solutions.

Issue	Possible Cause(s)	Troubleshooting Steps
Peak Tailing	- Silanol interactions with the stationary phase Column overload Inappropriate mobile phase pH.	- Use a base-deactivated column Reduce sample concentration Adjust mobile phase pH to ensure the analyte is in a single ionic form.
Split Peaks	- Clogged column frit Column contamination Incompatible injection solvent.	- Reverse flush the column Clean the column with a strong solvent Dissolve the sample in the mobile phase.
Inconsistent Retention Times	- Fluctuation in pump pressure Inconsistent mobile phase composition Temperature variations.	- Check for leaks and prime the pump Ensure proper mixing and degassing of the mobile phase Use a column oven to maintain a constant temperature.
Ghost Peaks	- Contaminated mobile phase or injection solvent Carryover from previous injections Sample degradation in the autosampler.	- Use fresh, high-purity solvents Implement a needle wash step in the autosampler method Keep the autosampler tray cool.

Titration for Assay

Potentiometric titration is a common method for determining the purity of quaternary ammonium salts.



Issue	Possible Cause(s)	Troubleshooting Steps
Unstable Endpoint	- Electrode malfunction Incorrect titrant concentration.	- Clean or replace the electrode Standardize the titrant before use.
Inaccurate Results	- Improper sample preparation Interference from other ionic species.	- Ensure the sample is fully dissolved Use a selective ion electrode if interferences are suspected.

Experimental Protocols Identity Confirmation by ¹H NMR Spectroscopy

Objective: To confirm the chemical structure of **1,1-Dimethyl-4-acetylpiperazinium iodide**.

Methodology:

- Sample Preparation: Dissolve 5-10 mg of the sample in 0.7 mL of a suitable deuterated solvent (e.g., D₂O or DMSO-d₆).
- Instrument Parameters (300 MHz NMR):

Pulse Program: Standard ¹H acquisition.

Number of Scans: 16

Relaxation Delay: 2.0 seconds

Acquisition Time: 3.0 seconds

 Data Analysis: Compare the obtained spectrum with a reference spectrum or analyze the chemical shifts, integration, and coupling patterns to confirm the presence of the dimethyl, acetyl, and piperazine protons.

Purity Determination by HPLC

Objective: To determine the purity of 1,1-Dimethyl-4-acetylpiperazinium iodide.



Methodology:

- Chromatographic Conditions (Example):
 - Column: C18, 4.6 x 150 mm, 5 μm
 - Mobile Phase: A: 0.1% Trifluoroacetic acid in Water; B: Acetonitrile. Gradient elution may be required.
 - Flow Rate: 1.0 mL/min
 - Column Temperature: 30 °C
 - Detection: UV at 210 nm
 - Injection Volume: 10 μL
- Sample Preparation: Accurately weigh and dissolve the sample in the mobile phase to a concentration of approximately 1 mg/mL.
- Data Analysis: Calculate the area percentage of the main peak relative to the total area of all peaks.

Water Content by Karl Fischer Titration

Objective: To determine the water content in the sample.

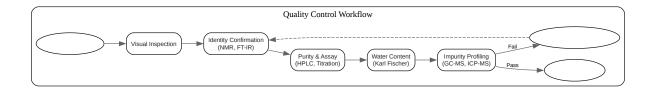
Methodology:

- Apparatus: Volumetric or coulometric Karl Fischer titrator.
- Reagent: Anhydrous methanol as the solvent and a suitable Karl Fischer reagent.
- Procedure:
 - 1. Standardize the Karl Fischer reagent with a known amount of water.
 - 2. Accurately weigh a suitable amount of the **1,1-Dimethyl-4-acetylpiperazinium iodide** sample and add it to the titration vessel.



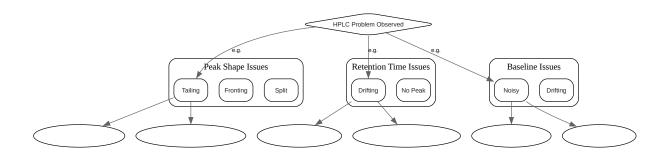
- 3. Titrate to the endpoint.
- 4. Calculate the percentage of water in the sample. For quaternary ammonium salts, direct titration in a suitable solvent is generally effective.[7]

Visualizations



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Caption: Quality Control Workflow for 1,1-Dimethyl-4-acetylpiperazinium iodide.



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Caption: Logical flow for troubleshooting common HPLC issues.



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